

# Technical Guide: Thermodynamic and Physicochemical Properties of Monoethyl Malonate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Monoethyl malonate

Cat. No.: B032080

[Get Quote](#)

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a technical overview of the available physicochemical data for **monoethyl malonate** (CAS: 1071-46-1). It also addresses the current scarcity of its experimental thermodynamic data and offers information on a structurally related compound, diethyl malonate, for comparative purposes. Furthermore, a general experimental protocol for determining the enthalpy of combustion for liquid esters is detailed.

## Data on Monoethyl Malonate

A thorough review of established chemical databases reveals a lack of publicly available experimental thermodynamic data for **monoethyl malonate**, such as standard enthalpy of formation, standard molar entropy, and heat capacity. However, key physicochemical properties have been documented and are summarized below.

## Physicochemical Properties of Monoethyl Malonate

The following table consolidates the available physical and chemical properties of **monoethyl malonate**, a vital intermediate in various organic syntheses.<sup>[1]</sup>

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O <sub>4</sub>	[2]
Molecular Weight	132.11 g/mol	[2]
Physical State	Liquid	[3]
Melting Point	-13 °C	[4]
Boiling Point	106.5 °C at 3 mmHg	
Density	1.119 g/mL at 25 °C	
Refractive Index	n <sub>20/D</sub> 1.435	
CAS Number	1071-46-1	[2]

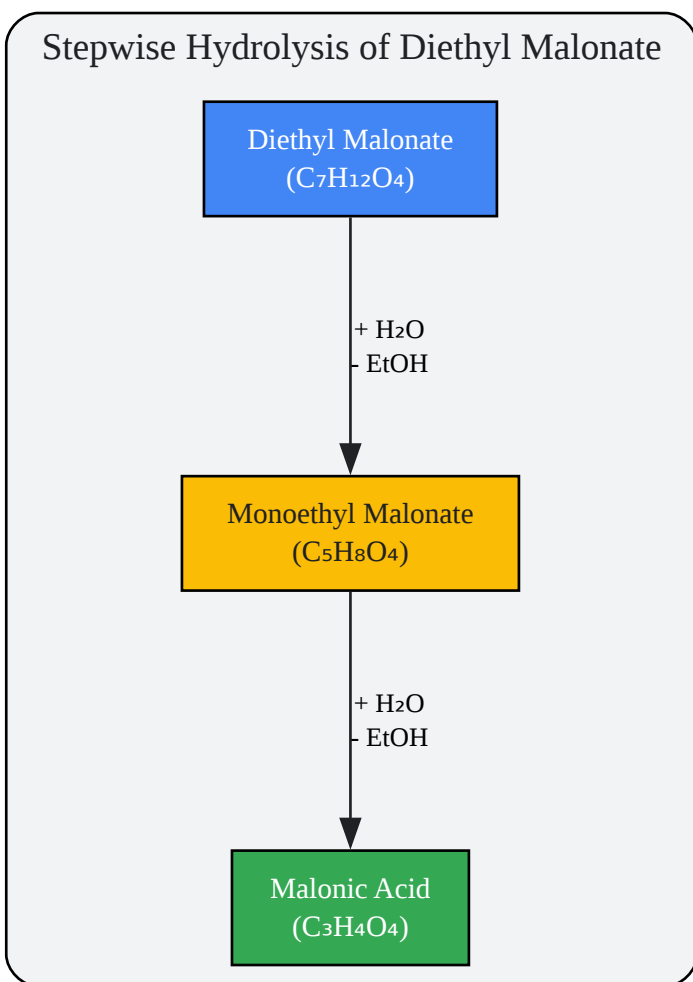
## Thermodynamic Data of an Analogous Compound: Diethyl Malonate

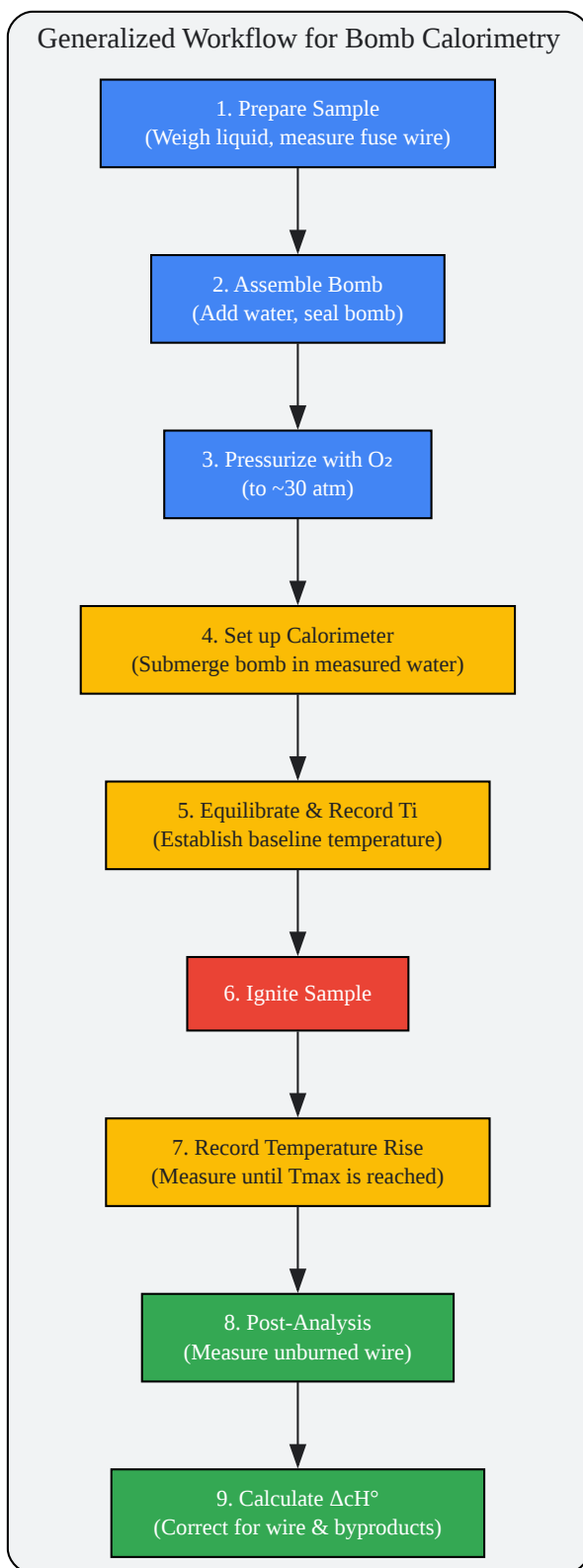
In the absence of experimental data for **monoethyl malonate**, the thermodynamic properties of the closely related compound, diethyl malonate (CAS: 105-53-3), are provided as a proxy for estimation and comparison. This data is sourced from the NIST Chemistry WebBook.[5][6][7][8][9][10]

Property	Value	Units	Phase	Source
Standard Enthalpy of Formation ( $\Delta_f H^\circ$ )	$-734.9 \pm 1.2$	kJ/mol	Liquid	[10]
Standard Enthalpy of Combustion ( $\Delta_c H^\circ$ )	$-3493.5 \pm 1.0$	kJ/mol	Liquid	[10]
Heat Capacity ( $C_p$ )	285.00	J/mol·K	Liquid	[10]
Enthalpy of Vaporization ( $\Delta_{\text{vap}} H^\circ$ )	$59.2 \pm 0.8$	kJ/mol	[8]	

## Key Chemical Pathways

**Monoethyl malonate** is a key intermediate in the stepwise hydrolysis of diethyl malonate. This process is fundamental to its role in malonic ester synthesis, where one ester group is selectively removed.[11][12]





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS 1071-46-1: Monoethyl malonate | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]
- 2. Monoethyl malonate | C<sub>5</sub>H<sub>8</sub>O<sub>4</sub> | CID 70615 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. fishersci.com [[fishersci.com](http://fishersci.com)]
- 4. Monoethyl Malonate | 1071-46-1 | Tokyo Chemical Industry Co., Ltd.(APAC) [[tcichemicals.com](http://tcichemicals.com)]
- 5. Diethyl malonate [[webbook.nist.gov](http://webbook.nist.gov)]
- 6. Diethyl malonate [[webbook.nist.gov](http://webbook.nist.gov)]
- 7. Diethyl malonate [[webbook.nist.gov](http://webbook.nist.gov)]
- 8. Diethyl malonate [[webbook.nist.gov](http://webbook.nist.gov)]
- 9. Diethyl malonate [[webbook.nist.gov](http://webbook.nist.gov)]
- 10. Diethyl malonate [[webbook.nist.gov](http://webbook.nist.gov)]
- 11. Ch21: Malonic esters [[chem.ucalgary.ca](http://chem.ucalgary.ca)]
- 12. Malonic ester synthesis - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- To cite this document: BenchChem. [Technical Guide: Thermodynamic and Physicochemical Properties of Monoethyl Malonate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b032080#thermodynamic-data-of-monoethyl-malonate>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)